

# Physical and chemical properties of Agarospirol

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## Compound of Interest

Compound Name: Agarospirol

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## Agarospirol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Agarospirol** is a naturally occurring sesquiterpenoid alcohol found predominantly in the resinous heartwood of *Aquilaria* species, commonly known as agarwood. This unique spirocyclic compound has garnered significant interest in the scientific community due to its diverse and promising pharmacological activities. This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **Agarospirol**, with a focus on its potential therapeutic applications. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in natural product chemistry, pharmacology, and drug development.

### Physical and Chemical Properties

**Agarospirol** is a sesquiterpenoid characterized by a distinctive spiro[4.5]decane skeleton. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O	[1][2]
Molecular Weight	222.37 g/mol	[1][2]
IUPAC Name	2-[(3R,5R,6R)-6,10-dimethylspiro[4.5]dec-9-en-3-yl]propan-2-ol	[1][2]
CAS Number	1460-73-7	[1][2]
Melting Point	59-60 °C	[3]
Boiling Point	311.00 to 312.00 °C @ 760.00 mm Hg (estimated)	[4][5]
Solubility	Soluble in DMSO and alcohol. Sparingly soluble in water (2.216 mg/L @ 25 °C, estimated).	[1][5]
Appearance	Not specified in the provided results.	
logP (o/w)	4.703 (estimated)	[4]

## Biological Activities and Signaling Pathways

**Agarospirol** has been reported to exhibit a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects. These activities are believed to be mediated through the modulation of several key signaling pathways.

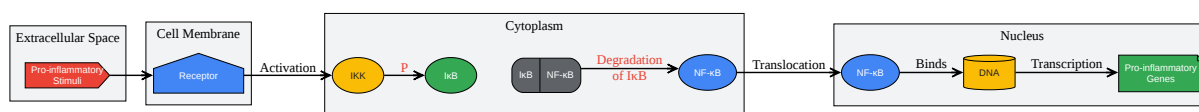
### Antimicrobial Activity

**Agarospirol** is a component of agarwood essential oil, which has demonstrated antimicrobial properties against various pathogens.[6][7] The proposed mechanisms for the antimicrobial effects of compounds like those found in agarwood oil include the disruption of microbial cell membranes, interference with essential microbial enzymes, and modulation of microbial gene expression.[7]

## Anti-inflammatory Activity

Agarwood extracts containing **Agarospirol** have shown potential in reducing inflammation.[1] The anti-inflammatory effects may be attributed to the inhibition of pro-inflammatory mediators such as nitric oxide (NO), prostaglandins, and cytokines.[8] The modulation of key inflammatory signaling pathways like Nuclear Factor-kappa B (NF- $\kappa$ B), Janus Kinase/Signal Transducer and Activator of Transcription (JAK-STAT), and Mitogen-Activated Protein Kinase (MAPK) is a likely mechanism of action.

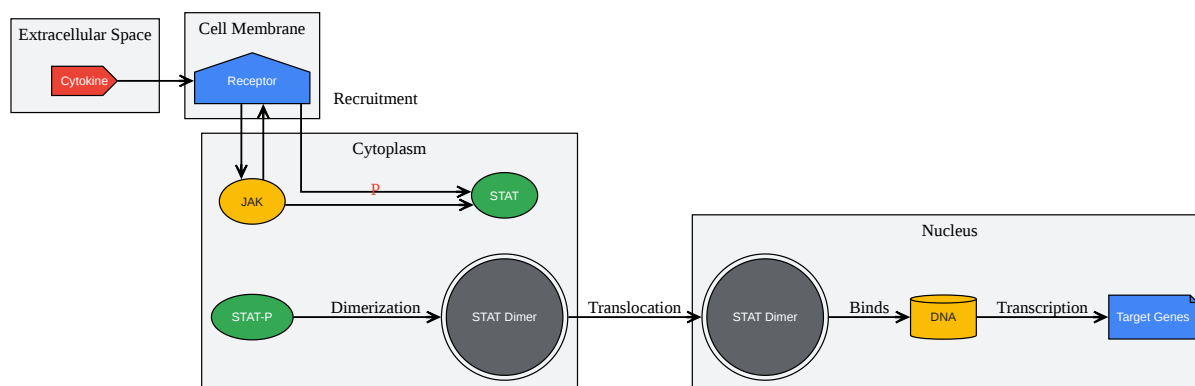
The NF- $\kappa$ B pathway is a crucial regulator of the inflammatory response. In its inactive state, NF- $\kappa$ B is sequestered in the cytoplasm by inhibitor of  $\kappa$ B (I $\kappa$ B) proteins. Upon stimulation by pro-inflammatory signals, the I $\kappa$ B kinase (IKK) complex phosphorylates I $\kappa$ B, leading to its ubiquitination and proteasomal degradation. This allows NF- $\kappa$ B to translocate to the nucleus and induce the transcription of pro-inflammatory genes.



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### NF- $\kappa$ B Signaling Pathway

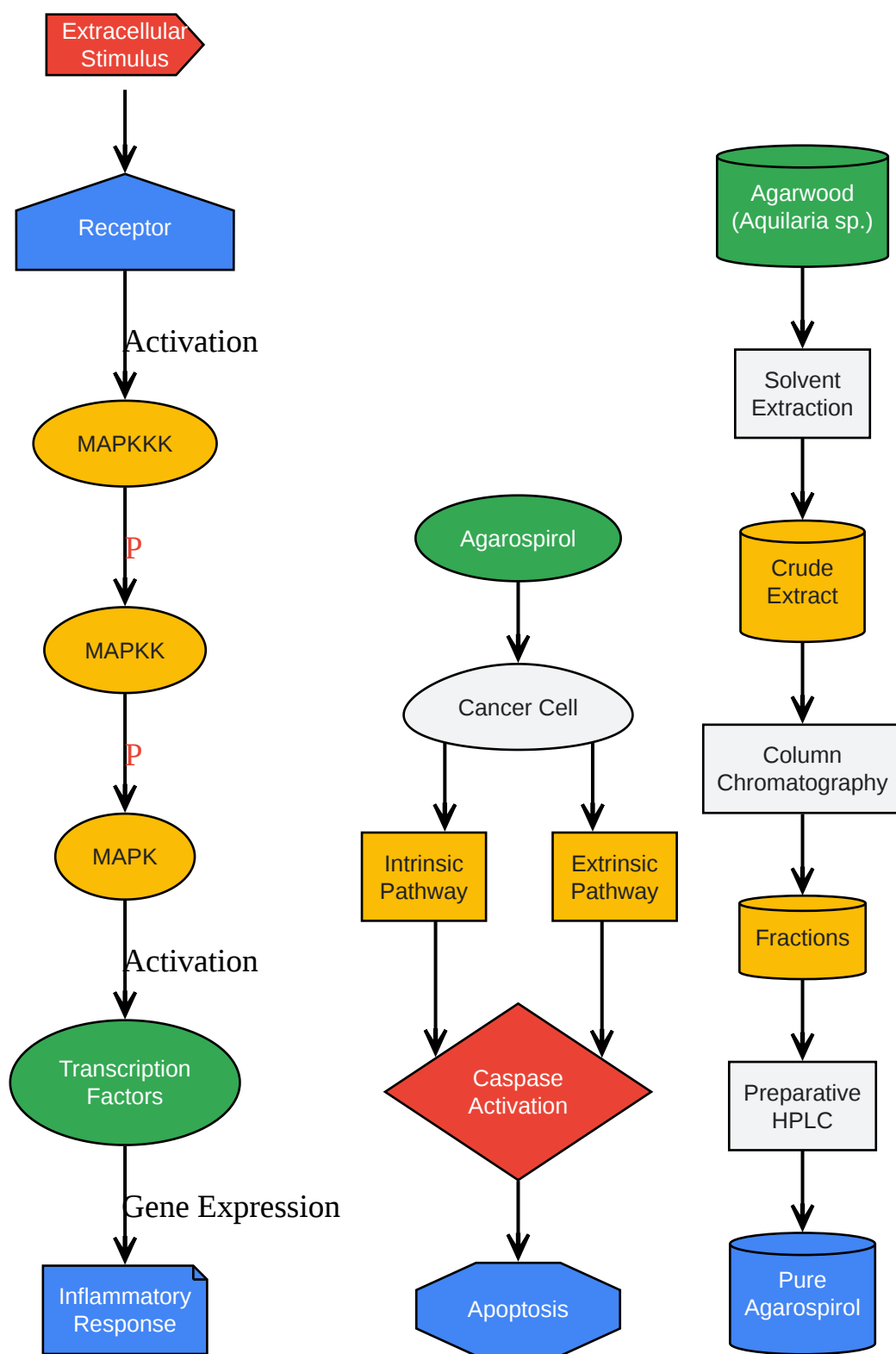
The JAK-STAT pathway is another critical signaling cascade involved in immunity and inflammation. The binding of cytokines to their receptors leads to the activation of associated Janus kinases (JAKs). Activated JAKs then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. STATs are subsequently phosphorylated, dimerize, and translocate to the nucleus to regulate gene transcription.



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## JAK-STAT Signaling Pathway

The MAPK pathway is a cascade of protein kinases that plays a central role in cell proliferation, differentiation, and apoptosis. It is also involved in the inflammatory response. The pathway is typically initiated by extracellular stimuli that activate a series of kinases, ultimately leading to the activation of transcription factors that regulate the expression of inflammatory genes.



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